

Application Notes and Protocols for Enviroxime Stock Solution Preparation

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Compound of Interest

Compound Name: *Enviroxime*

Cat. No.: *B1671365*

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Introduction

Enviroxime is a benzimidazole derivative recognized for its potent antiviral activity against a broad spectrum of picornaviruses, including rhinoviruses and enteroviruses.[1][2] Its mechanism of action involves the inhibition of viral RNA replication by targeting the non-structural viral protein 3A and its precursor 3AB.[1][3][4] This interference with the viral replication machinery makes **Enviroxime** a valuable tool in virology research and antiviral drug development. Proper preparation and storage of **Enviroxime** stock solutions are critical for obtaining reproducible and reliable experimental results. These application notes provide detailed protocols for the preparation, storage, and handling of **Enviroxime** solutions for laboratory use.

Physicochemical Properties and Solubility

Enviroxime is a solid powder, white to off-white in color.[3] It is soluble in dimethyl sulfoxide (DMSO) but insoluble in water.[1] For optimal solubility, it is recommended to use newly opened, anhydrous DMSO, as hygroscopic DMSO can negatively impact solubility.[3] If precipitation is observed during preparation, gentle warming and/or sonication can be used to facilitate dissolution.[3]

Data Presentation

The following tables summarize the key quantitative data for the preparation and storage of **Enviroxime** solutions.

Table 1: **Enviroxime** Solubility

Solvent	Solubility	Notes
Dimethyl Sulfoxide (DMSO)	≥ 50 mg/mL (139.51 mM)	Use of newly opened, anhydrous DMSO is recommended.[3]
Water	Insoluble	[1]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 1.25 mg/mL (3.49 mM)	Suitable for in vivo studies.[3]
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 1.25 mg/mL (3.49 mM)	Suitable for in vivo studies.[3]
10% DMSO, 90% Corn Oil	≥ 1.25 mg/mL (3.49 mM)	Suitable for in vivo studies.[3]

Table 2: Storage and Stability of **Enviroxime**

Form	Storage Temperature	Duration	Notes
Solid Powder (Short-term)	0 - 4°C	Days to weeks	Store in a dry, dark place.[1]
Solid Powder (Long-term)	-20°C	Months to years	Store in a dry, dark place.[1]
Stock Solution in DMSO	-20°C	1 month	Store in sealed vials, protected from moisture.[3]
Stock Solution in DMSO	-80°C	6 months	Store in sealed vials, protected from moisture.[3]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Enviroxime Stock Solution in DMSO

This protocol describes the preparation of a high-concentration primary stock solution of **Enviroxime** in DMSO.

Materials:

- **Enviroxime** powder (Molecular Weight: 358.41 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Vortex mixer
- Sonicator (optional)
- Calibrated analytical balance
- Pipettes and sterile filter tips

Procedure:

- Pre-warm DMSO: If the DMSO is frozen, bring it to room temperature.
- Weigh **Enviroxime**: On a calibrated analytical balance, accurately weigh out 3.58 mg of **Enviroxime** powder and transfer it to a sterile microcentrifuge tube.
- Add DMSO: Add 1 mL of anhydrous DMSO to the tube containing the **Enviroxime** powder.
- Dissolve: Vortex the solution vigorously for 1-2 minutes until the powder is completely dissolved. If necessary, sonicate the tube in a water bath for 5-10 minutes to aid dissolution.
- Aliquot: Dispense the 10 mM stock solution into smaller, single-use aliquots in sterile cryovials to avoid repeated freeze-thaw cycles.

- Storage: Store the aliquots at -20°C for up to one month or at -80°C for up to six months.[3]

Protocol 2: Preparation of a 100 µM Working Solution for In Vitro Assays

This protocol details the dilution of the primary stock solution to a working concentration suitable for cell culture-based antiviral assays.

Materials:

- 10 mM **Enviroxime** stock solution in DMSO (from Protocol 1)
- Sterile cell culture medium (e.g., DMEM, MEM)
- Sterile polypropylene tubes
- Pipettes and sterile filter tips

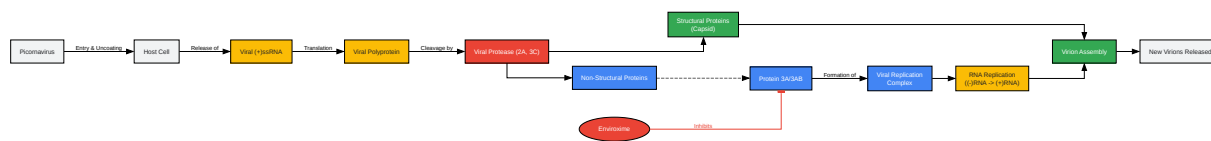
Procedure:

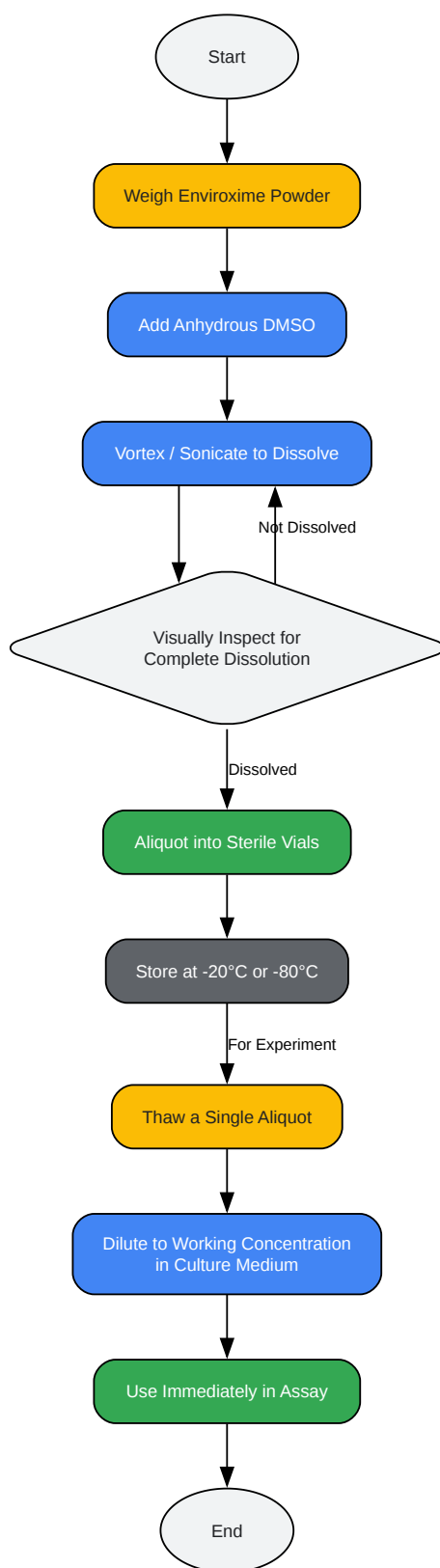
- Thaw Stock Solution: Thaw one aliquot of the 10 mM **Enviroxime** stock solution at room temperature.
- Intermediate Dilution (Optional but Recommended): To improve accuracy, perform a serial dilution. For example, prepare a 1 mM intermediate stock by diluting 10 µL of the 10 mM stock into 90 µL of sterile cell culture medium.
- Final Dilution: Prepare the 100 µM working solution by diluting the 1 mM intermediate stock 1:10 in cell culture medium (e.g., 100 µL of 1 mM stock into 900 µL of medium).
- Mixing: Gently vortex or pipette up and down to ensure the solution is thoroughly mixed.
- Use: Use the freshly prepared working solution immediately in your experiments. It is recommended to prepare working solutions fresh for each experiment.

Mandatory Visualizations

Enviroxime Mechanism of Action

The following diagram illustrates the inhibitory effect of **Enviroxime** on the picornavirus replication cycle.





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